

# Handling and storage precautions for 4-Fluoro-2-nitropyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Fluoro-2-nitropyridine**

Cat. No.: **B1388185**

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An In-depth Technical Guide to the Safe Handling and Storage of **4-Fluoro-2-nitropyridine**

## Executive Summary

**4-Fluoro-2-nitropyridine** is a pivotal heterocyclic building block in modern drug discovery and materials science.<sup>[1]</sup> Its utility stems from the reactive nature of the fluoro and nitro groups, which facilitate nucleophilic substitution reactions, making it a valuable intermediate in the synthesis of kinase inhibitors, antimicrobial agents, and other complex molecular architectures. <sup>[1]</sup> However, the same chemical reactivity that makes this compound synthetically valuable also necessitates stringent handling and storage protocols. This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to manage **4-Fluoro-2-nitropyridine** safely, ensuring both personnel safety and experimental integrity. The protocols and recommendations herein are grounded in established chemical safety principles and authoritative data.

## Chemical Identity and Physicochemical Properties

A thorough understanding of a chemical's properties is the foundation of its safe handling. **4-Fluoro-2-nitropyridine** is an aromatic heterocyclic compound whose key identifiers and physical characteristics are summarized below.

Property	Value	Source
IUPAC Name	4-fluoro-2-nitropyridine	<a href="#">[2]</a>
CAS Number	884495-09-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>3</sub> FN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	142.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Solid (form may vary)	
Boiling Point	261.4°C	<a href="#">[1]</a>
SMILES	O=--INVALID-LINK-- C1=NC=CC(F)=C1	<a href="#">[2]</a>

## Hazard Identification and Toxicological Profile

**4-Fluoro-2-nitropyridine** is classified as a hazardous substance. The primary risks are associated with acute toxicity upon ingestion or inhalation, as well as irritant effects on the skin, eyes, and respiratory system.[\[4\]](#) The Globally Harmonized System (GHS) classifications provide a clear and immediate understanding of the potential dangers.

GHS Classification	Hazard Statement	Description
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Ingestion of the substance can lead to harmful health effects.
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Direct contact with the skin can cause inflammation and irritation. <sup>[5]</sup>
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Direct contact with the eyes can result in significant irritation. <sup>[5]</sup>
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Inhaling dust or vapors can lead to harmful health effects.
Specific Target Organ Toxicity — Single Exposure (Category 3)	H335: May cause respiratory irritation	Inhalation may irritate the respiratory tract, leading to coughing and discomfort. <sup>[5]</sup>

**Causality of Hazards:** The toxicological profile is linked to the molecule's structure. The electron-withdrawing nitro group and the electronegative fluorine atom activate the pyridine ring, making it reactive towards biological nucleophiles, which can lead to cellular disruption. The irritant properties are typical for many reactive aromatic compounds.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with engineering controls and supplemented by robust PPE, is essential.

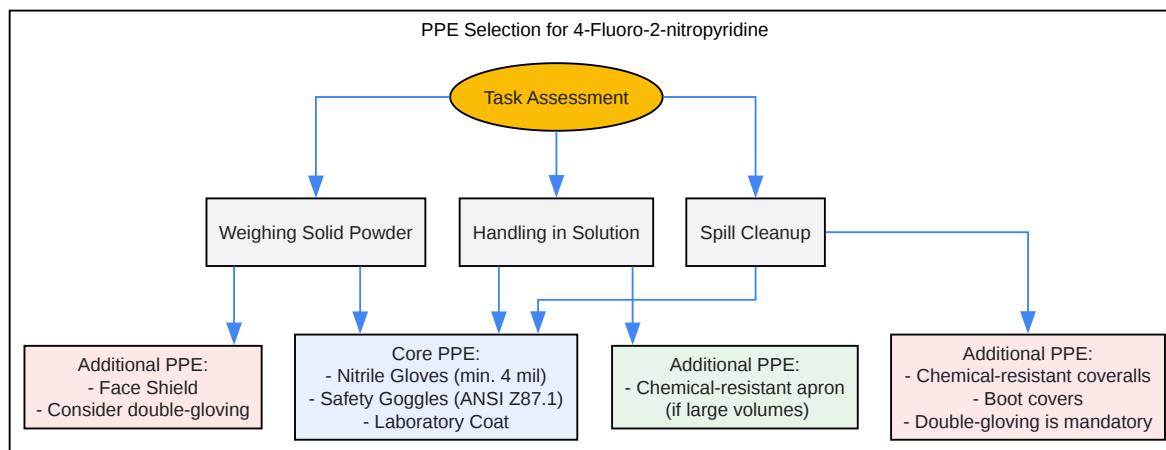
### Engineering Controls

- Fume Hood: All handling of **4-Fluoro-2-nitropyridine**, including weighing, transfers, and use in reactions, must be conducted inside a certified chemical fume hood.<sup>[6]</sup> This is the primary engineering control to mitigate inhalation risks (H332, H335) by ensuring adequate ventilation and containing any dust or vapors.<sup>[6]</sup>

- Safety Shower and Eyewash Station: A readily accessible and operational safety shower and eyewash station are mandatory in any laboratory where this chemical is handled.[6] This provides an immediate means of decontamination in case of accidental large-scale skin or eye contact.

## Personal Protective Equipment (PPE)

The selection of PPE is not merely a checklist but a risk-based assessment of the specific task. The following workflow should guide the selection process.



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Caption: PPE selection workflow based on the handling task.

### Detailed PPE Specifications:

- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves.[7] Always inspect gloves for tears or punctures before use. For tasks with a higher risk of splash or when cleaning spills, consider double-gloving.[8] Contaminated gloves should be removed and disposed of properly, followed by hand washing.[9][10]

- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory.[\[11\]](#) For tasks where there is a significant risk of splashing or dust generation, such as weighing larger quantities, a face shield should be worn in addition to goggles.[\[7\]](#)
- Skin and Body Protection: A flame-resistant laboratory coat should be worn and kept fully fastened.[\[12\]](#) For large-scale operations or spill cleanup, chemical-resistant coveralls and boot covers may be necessary.[\[9\]](#) Do not wear shorts or open-toed shoes in the laboratory.[\[10\]](#)

## Standard Operating Procedure for Safe Handling

Adherence to a standardized protocol minimizes the risk of exposure and contamination.

- Preparation:
  - Confirm that a current Safety Data Sheet (SDS) for **4-Fluoro-2-nitropyridine** is accessible.
  - Ensure the work area within the fume hood is clean and uncluttered.
  - Verify that all required PPE is available and in good condition.
  - Have spill cleanup materials readily available.
- Weighing and Transfer:
  - Perform all weighing and transfers on a disposable weigh paper or in a tared, sealed container within the fume hood to prevent dust dissemination.
  - Use spatulas and tools dedicated to this chemical or clean them thoroughly after use.
  - Avoid creating dust; handle the solid gently.[\[6\]](#)[\[13\]](#)
  - Close the primary container immediately after dispensing the required amount.
- Use in Reaction:

- When adding the solid to a reaction vessel, do so slowly and carefully to avoid splashing.
- If dissolving in a solvent, add the solvent to the solid slowly while ensuring the vessel is adequately vented within the closed system of the fume hood.
- Post-Handling:
  - Decontaminate all surfaces in the work area.
  - Carefully remove and dispose of gloves and any other disposable PPE as hazardous waste.
  - Wash hands thoroughly with soap and water after exiting the laboratory.[\[14\]](#)

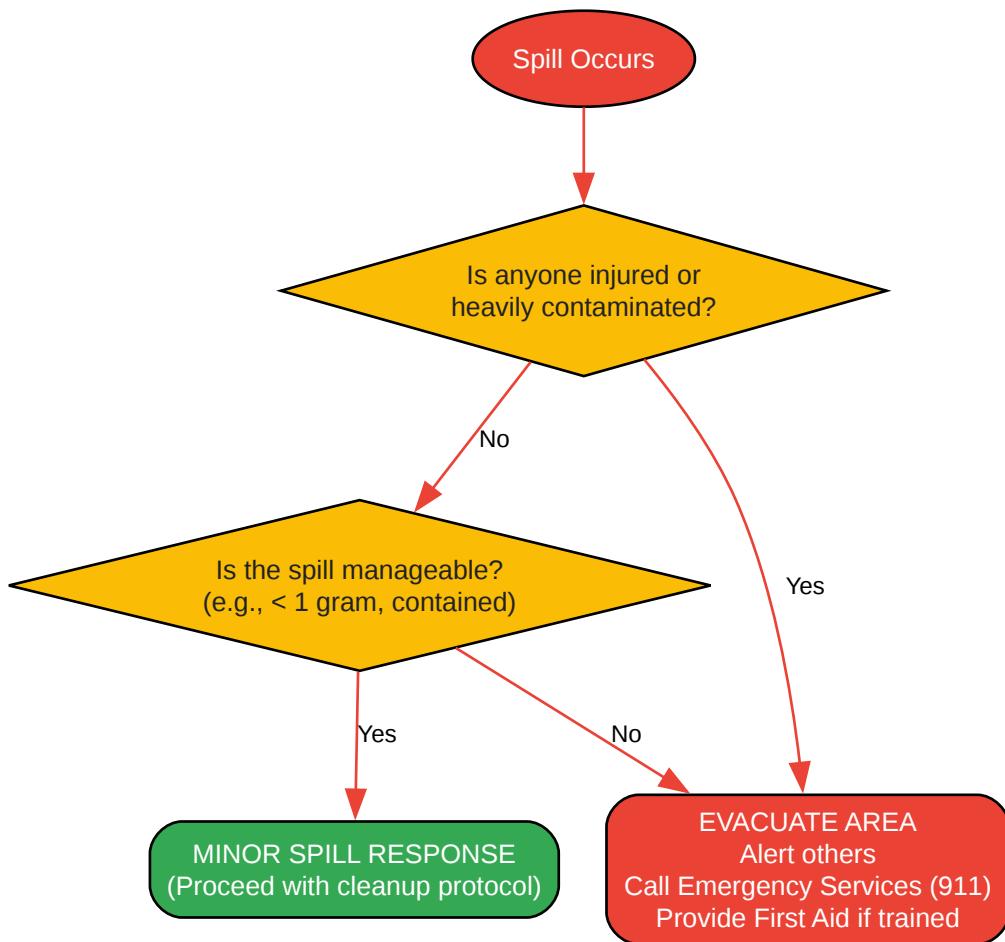
## Storage Requirements

Proper storage is critical to maintaining the chemical's stability and preventing hazardous situations.

- Temperature: Store in a refrigerator at 2-8°C.[\[1\]](#)[\[4\]](#)[\[15\]](#) This temperature range helps to minimize degradation and potential side reactions over time.
- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen).[\[4\]](#) This is crucial to prevent reaction with atmospheric moisture or oxygen, which could compromise the compound's purity.
- Container: Keep the container tightly closed and properly labeled with the chemical name and all relevant GHS hazard pictograms.[\[6\]](#)[\[13\]](#)[\[16\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[6\]](#) The electron-deficient nature of the pyridine ring can make it susceptible to reaction with these materials.
- Location: Store in a designated, well-ventilated, and secure area for hazardous chemicals. Do not store with incompatible materials.

## Spill and Emergency Procedures

A prompt and correct response to a spill is critical to containing the hazard. The following decision tree should guide the initial response.



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Caption: Decision tree for responding to a chemical spill.

## Protocol for a Minor Solid Spill (<1 gram)

This procedure should only be performed by trained personnel wearing the appropriate PPE as outlined in Section 3.[17]

- Alert & Secure: Alert personnel in the immediate vicinity.[18] Restrict access to the spill area. [8]
- Ventilate: Ensure the spill is within a fume hood or that the area is well-ventilated.

- Absorb/Cover: Gently cover the spill with a dry, inert absorbent material like vermiculite or sand.[\[19\]](#) This minimizes the potential for the powder to become airborne.
- Collect: Carefully sweep or scoop the absorbed material and spilled solid into a labeled, sealable container for hazardous waste.[\[6\]](#)[\[13\]](#)[\[18\]](#) Use non-sparking tools if there is any fire risk.[\[17\]](#)
- Decontaminate: Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water.[\[19\]](#) All cleaning materials (cloths, wipes) must be disposed of as hazardous waste.[\[20\]](#)
- Dispose: Seal the waste container, attach a hazardous waste label, and arrange for disposal according to institutional and local regulations.[\[18\]](#)
- Report: Report the incident to the laboratory supervisor.[\[18\]](#)

## First Aid Measures

- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[\[6\]](#)[\[21\]](#)
- Skin Contact: Remove contaminated clothing immediately.[\[6\]](#) Flush the affected skin with copious amounts of water for at least 15 minutes. If skin irritation occurs, seek medical attention.[\[6\]](#)[\[21\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#) Remove contact lenses if present and easy to do.[\[21\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[14\]](#) Seek immediate medical attention.[\[21\]](#)

## Waste Disposal

All waste containing **4-Fluoro-2-nitropyridine**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Segregation: Collect waste in a dedicated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and list "**4-Fluoro-2-nitropyridine**" as a constituent.
- Disposal: Arrange for pickup and disposal through your institution's EHS-approved hazardous waste management program.[14] Chemical waste generators must comply with all local, state, and federal regulations to ensure complete and accurate classification and disposal.[14]

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- To cite this document: BenchChem. [Handling and storage precautions for 4-Fluoro-2-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1388185#handling-and-storage-precautions-for-4-fluoro-2-nitropyridine>

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